

Technical Dossier: Molecular Weight of Calcium Gluconate Monohydrate (C₁₂H₂₂CaO₁₄·H₂O)

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Compound of Interest

Compound Name: Calcium gluconate monohydrate

Cat. No.: B1260558

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

This document provides a detailed calculation and breakdown of the molecular weight of **calcium gluconate monohydrate**. The determination of an accurate molecular weight is fundamental for stoichiometric calculations in chemical reactions, preparation of solutions with precise concentrations, and characterization of the compound in analytical procedures.

Molecular Composition and Structure

Calcium gluconate monohydrate is the monohydrate salt of calcium and gluconic acid. Its chemical formula is C₁₂H₂₂CaO₁₄·H₂O, which indicates that each formula unit consists of one calcium ion (Ca²⁺), two gluconate anions ([C₆H₁₁O₇]⁻), and one molecule of water (H₂O).

Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation is based on the standard atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC).

The constituent elements and their respective counts in the chemical formula C₁₂H₂₂CaO₁₄·H₂O are:

- Carbon (C): 12 atoms
- Hydrogen (H): 22 atoms from the gluconate and 2 from water, totaling 24 atoms.

- Calcium (Ca): 1 atom
- Oxygen (O): 14 atoms from the gluconate and 1 from water, totaling 15 atoms.

The standard atomic weights for these elements are:

- Carbon (C): 12.011 g/mol [\[1\]](#)
- Hydrogen (H): 1.008 g/mol [\[2\]](#)
- Calcium (Ca): 40.078 g/mol [\[3\]](#)[\[4\]](#)
- Oxygen (O): 15.999 g/mol

The total molecular weight is calculated as follows:

(Number of C atoms × Atomic weight of C) + (Number of H atoms × Atomic weight of H) +
(Number of Ca atoms × Atomic weight of Ca) + (Number of O atoms × Atomic weight of O)

$$= (12 \times 12.011) + (24 \times 1.008) + (1 \times 40.078) + (15 \times 15.999) = 144.132 + 24.192 + 40.078 + 239.985 = 448.387 \text{ g/mol}$$

This calculated value is consistent with figures found in chemical databases, which report the molecular weight as approximately 448.39 g/mol [\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Data Presentation: Summary of Molecular Weight Calculation

The following table provides a clear, structured summary of the quantitative data used to determine the molecular weight of **calcium gluconate monohydrate**.

Element	Symbol	Atomic Count	Standard Atomic Weight (g/mol)	Subtotal (g/mol)
Carbon	C	12	12.011	144.132
Hydrogen	H	24	1.008	24.192
Calcium	Ca	1	40.078	40.078
Oxygen	O	15	15.999	239.985
Total	52	448.387		

Experimental Protocols

The determination of the atomic weights listed above is a result of meticulous experimental work, primarily using mass spectrometry.

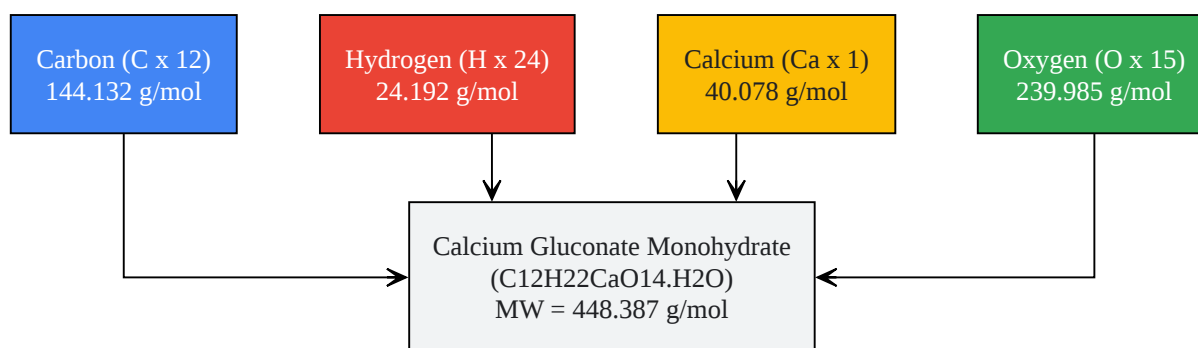
Methodology for Atomic Weight Determination by Mass Spectrometry:

- **Sample Ionization:** A sample of the element is introduced into the mass spectrometer and ionized to create charged particles.
- **Acceleration:** The ions are accelerated by an electric field to give them all the same kinetic energy.
- **Deflection:** The accelerated ions then enter a magnetic field, which deflects them. The degree of deflection is inversely proportional to the mass-to-charge ratio of the ion. Lighter isotopes are deflected more than heavier ones.
- **Detection:** A detector measures the abundance of each deflected ion.
- **Calculation of Average Atomic Weight:** The average atomic weight is calculated by taking the weighted average of the masses of the element's naturally occurring isotopes, factoring in their relative abundances.

This protocol provides the high-precision atomic weight values that are essential for accurate molecular weight calculations.

Visualization of Molecular Weight Composition

The following diagram illustrates the hierarchical contribution of each element to the final molecular weight of **calcium gluconate monohydrate**.



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